

Personal protective equipment for handling Dual AChE-MAO B-IN-1

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Compound of Interest

Compound Name: Dual AChE-MAO B-IN-1

Cat. No.: B12413588

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Essential Safety and Handling Guide for Dual AChE-MAO B-IN-1

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Dual AChE-MAO B-IN-1**. It offers a procedural, step-by-step plan for safe operations and disposal, ensuring the well-being of laboratory personnel and the protection of the environment.

Hazard Identification and Safety Data Summary

Dual AChE-MAO B-IN-1 is a potent inhibitor of both human acetylcholinesterase (AChE) and monoamine oxidase B (MAO B)[1]. While specific toxicity data is limited, the Safety Data Sheet (SDS) classifies it as harmful if swallowed and very toxic to aquatic life with long-lasting effects[2]. Therefore, stringent adherence to safety protocols is mandatory.

Hazard Classification	Description	Precautionary Statements
Acute Oral Toxicity	Category 4 (Harmful if swallowed)[2]	P264: Wash skin thoroughly after handling.[2] P270: Do not eat, drink or smoke when using this product.[2] P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[2] P330: Rinse mouth.[2]
Acute Aquatic Toxicity	Category 1 (Very toxic to aquatic life)[2]	P273: Avoid release to the environment.[2] P391: Collect spillage.[2]
Chronic Aquatic Toxicity	Category 1 (Very toxic to aquatic life with long lasting effects)[2]	P501: Dispose of contents/container to an approved waste disposal plant.[2]

Personal Protective Equipment (PPE)

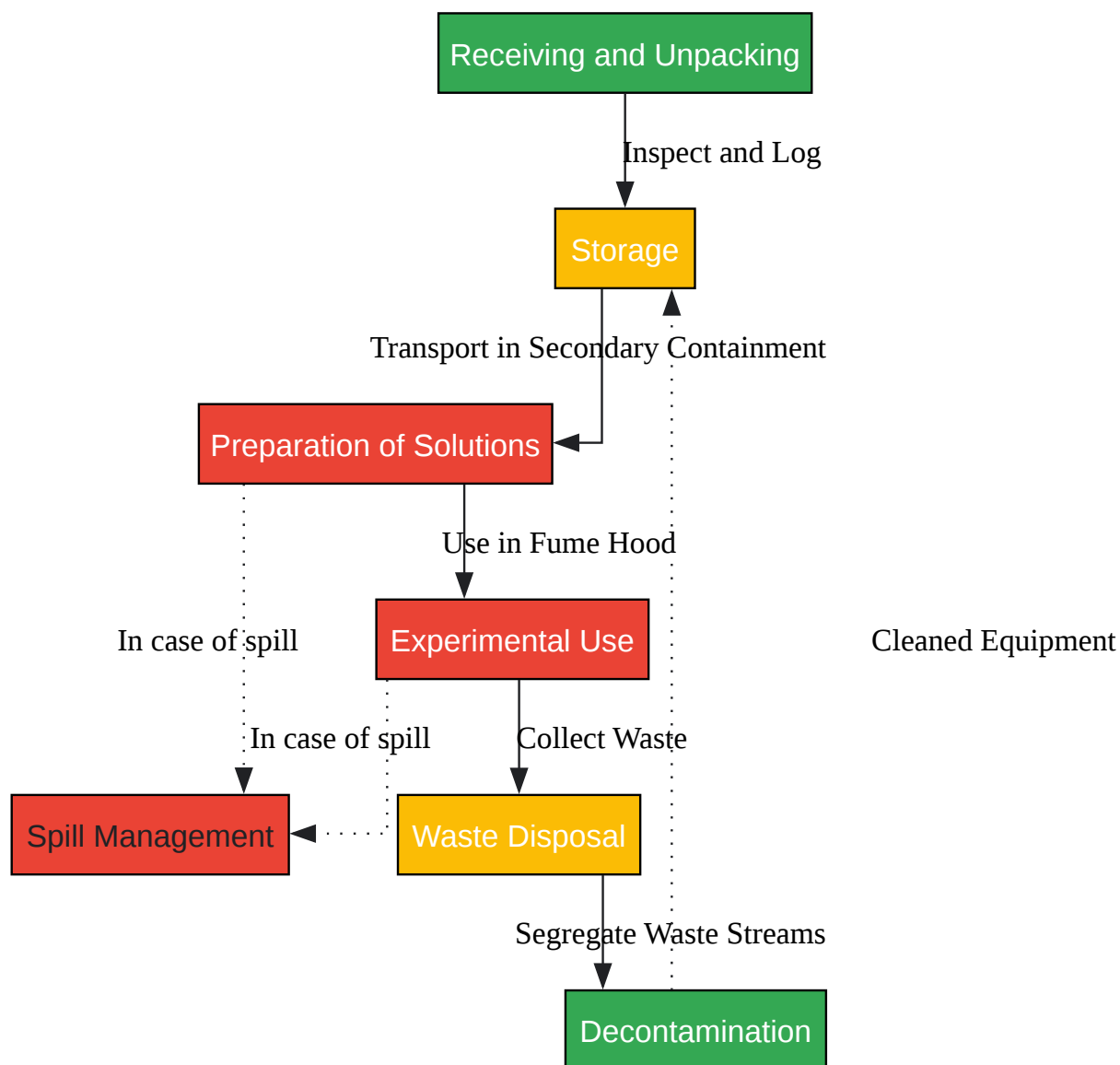
A comprehensive PPE strategy is the first line of defense against accidental exposure. The following PPE is mandatory when handling **Dual AChE-MAO B-IN-1** in powder or solution form.

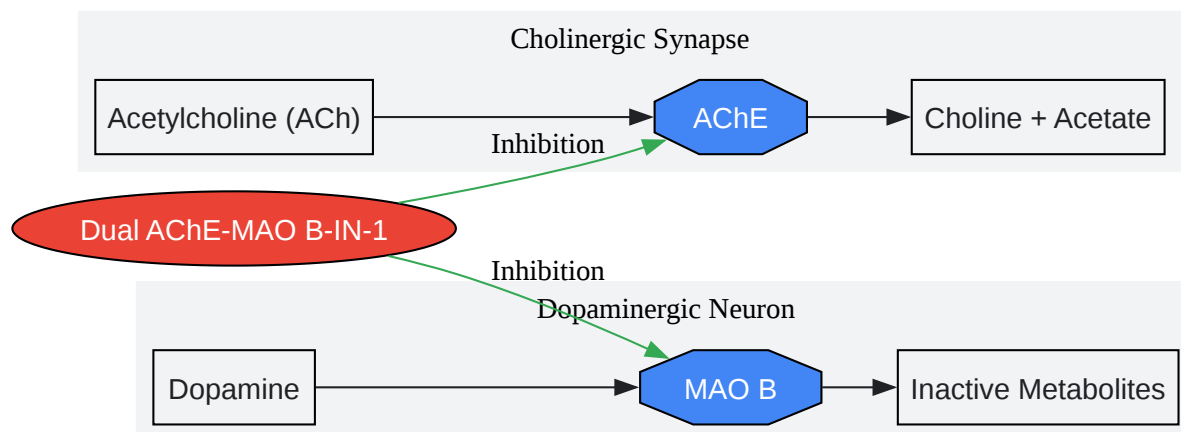
- **Eye and Face Protection:** Chemical safety goggles and a face shield should be worn to protect against splashes and airborne particles.
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile) are required. Always inspect gloves for integrity before use and change them frequently.
- **Body Protection:** A laboratory coat or a chemical-resistant apron must be worn. For larger quantities or when there is a significant risk of splashing, chemical-resistant coveralls are recommended.
- **Respiratory Protection:** Handling of the powdered form should be conducted in a certified chemical fume hood to avoid inhalation. If a fume hood is not available, a NIOSH-approved

respirator with an appropriate particulate filter is necessary.

Operational Plan: From Receipt to Disposal

A systematic approach to handling **Dual AChE-MAO B-IN-1** minimizes risks. The following workflow outlines the essential steps for safe management of the compound within a laboratory setting.





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References

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- 2. Dual AChE-MAO B-IN-1|MSDS [dcchemicals.com]
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